

Application Notes and Protocols: Tetroiridium Dodecacarbonyl in the Homogeneous Water-Gas Shift Reaction

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Compound of Interest

Compound Name: *Tetrairidium dodecacarbonyl*

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Introduction

The water-gas shift reaction (WGSR), in which carbon monoxide reacts with water to produce carbon dioxide and hydrogen ($\text{CO} + \text{H}_2\text{O} \rightleftharpoons \text{CO}_2 + \text{H}_2$), is a pivotal industrial process for producing high-purity hydrogen and adjusting the H_2/CO ratio in syngas. While traditionally dominated by heterogeneous catalysts operating at high temperatures, homogeneous catalysis offers the potential for milder reaction conditions and higher selectivity. Tetroiridium dodecacarbonyl, $\text{Ir}_4(\text{CO})_{12}$, is a stable, tetrahedral iridium cluster that has been investigated as a catalyst precursor for the WGSR, primarily in academic studies.^{[1][2]} These application notes provide a detailed overview and experimental protocols for the use of $\text{Ir}_4(\text{CO})_{12}$ in the homogeneous water-gas shift reaction.

Catalyst Profile: Tetroiridium Dodecacarbonyl

Tetrairidium dodecacarbonyl is a canary-yellow, air-stable crystalline solid.^{[1][3]} It is sparingly soluble in most organic solvents, a factor to consider when selecting a reaction medium for homogeneous catalysis.^{[1][3]}

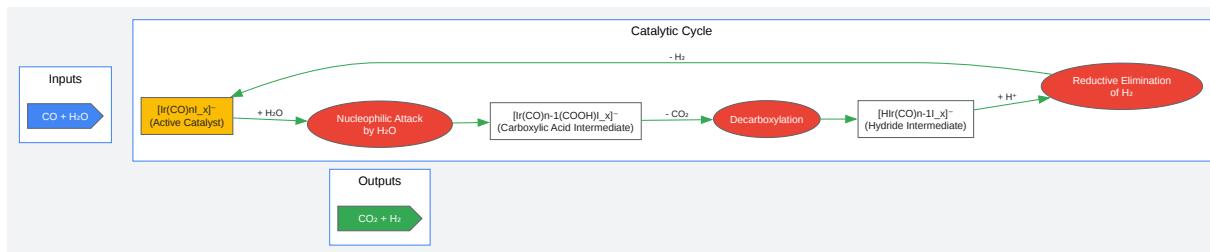
Table 1: Physical and Chemical Properties of Tetroiridium Dodecacarbonyl

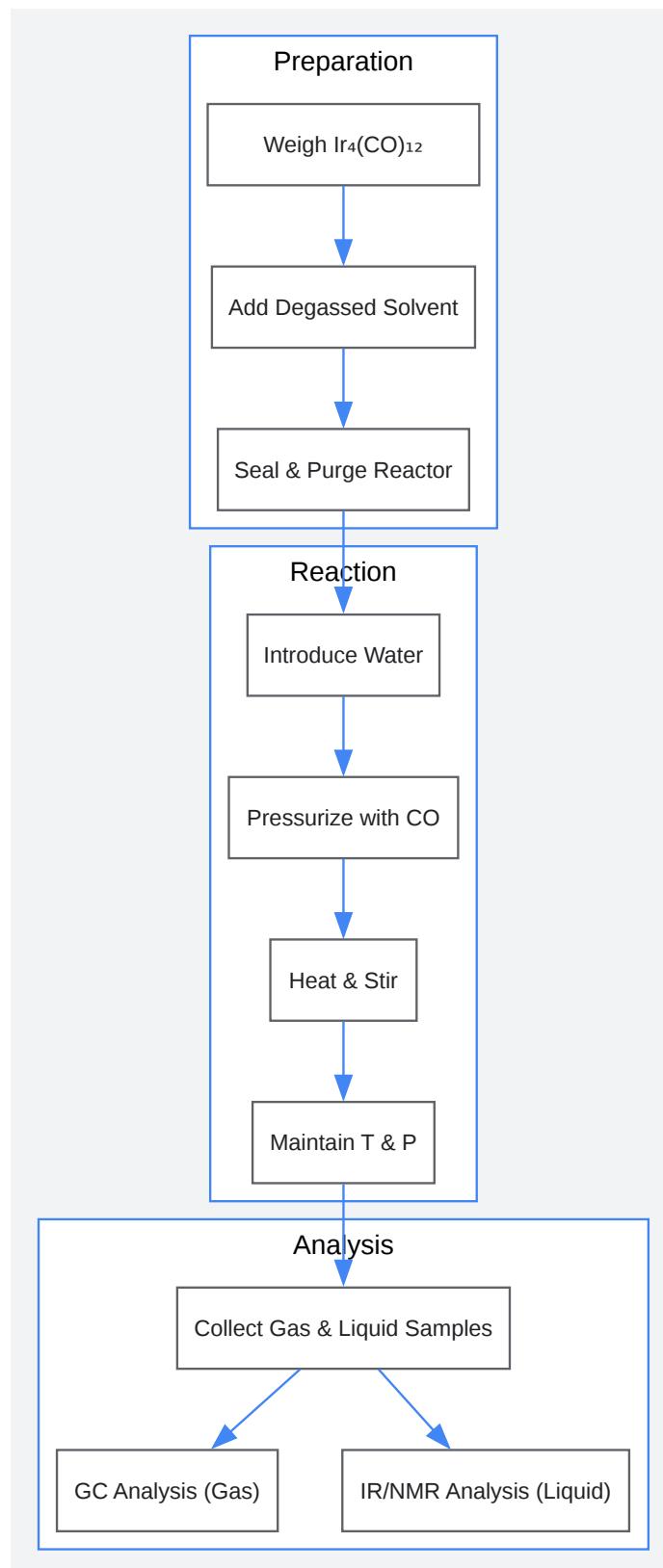
Property	Value	Reference
Chemical Formula	$\text{Ir}_4(\text{CO})_{12}$	[1]
Molar Mass	1104.99 g/mol	[3]
Appearance	Canary-yellow crystals	[2]
Melting Point	195 °C (decomposes)	[3]
Solubility	Poorly soluble in organic solvents	[1]
Structure	Tetrahedral cluster with Td symmetry	[2]

Catalytic Activity and Mechanism

While specific quantitative data for the turnover frequency of $\text{Ir}_4(\text{CO})_{12}$ in the WGSR is not extensively reported in readily available literature, the catalytic cycle is believed to proceed through a series of iridium carbonyl intermediates. The proposed mechanism for iridium-catalyzed WGSR involves the nucleophilic attack of water or hydroxide on a coordinated carbonyl ligand, a key step in many homogeneous WGSR catalytic cycles.[\[4\]](#)

The overall catalytic cycle can be conceptualized as follows: The $\text{Ir}_4(\text{CO})_{12}$ cluster is believed to break down under reaction conditions to form active mononuclear or smaller cluster iridium species. A plausible mechanism, adapted from related iridium carbonyl systems, involves anionic and neutral intermediates.[\[4\]](#)





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